

Application Notes and Protocols: Bioconjugation Chemistry of Sulfo-Cyanine5.5 Carboxylic Acid

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Compound of Interest

Compound Name: *Sulfo-Cyanine5.5 carboxylic acid*

Cat. No.: *B611061*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of Sulfo-Cyanine5.5 (Sulfo-Cy5.5) and its derivatives for bioconjugation. Detailed protocols for labeling proteins and antibodies are provided to guide researchers in utilizing this versatile far-red fluorescent dye for a wide range of applications in research and drug development.

Introduction to Sulfo-Cyanine5.5

Sulfo-Cyanine5.5 is a water-soluble, far-red fluorescent dye belonging to the cyanine dye family.^{[1][2][3]} Its key features include high photostability, a high quantum yield, and strong near-infrared (NIR) fluorescence, making it an excellent choice for various biological applications.^{[1][2]} The presence of sulfonate groups enhances its water solubility, which is ideal for labeling biomolecules in aqueous environments without the need for organic solvents that could denature sensitive proteins.^{[1][2][4]} Sulfo-Cy5.5 and its derivatives are widely used for labeling proteins, antibodies, peptides, and nucleic acids.^{[1][2][5]} The fluorescence of Sulfo-Cy5.5 is not sensitive to pH in the range of 3 to 10.^[6]

The carboxylic acid form of Sulfo-Cyanine5.5 is a non-activated version of the dye.^[3] While it can be used for calibration or as a non-reactive control, for bioconjugation to primary amines on proteins, it first needs to be activated, for example, by converting it to an N-

hydroxysuccinimide (NHS) ester.[\[3\]](#)[\[7\]](#) Commercially available Sulfo-Cyanine5.5 NHS ester is a more direct and commonly used reagent for labeling proteins and antibodies.[\[6\]](#)[\[8\]](#)[\[9\]](#)

Key Applications

Sulfo-Cyanine5.5 labeled biomolecules are utilized in a variety of applications, including:

- Fluorescence Microscopy: High-contrast imaging of cellular and subcellular structures.[\[1\]](#)
- Flow Cytometry: Accurate cell sorting and analysis due to its distinct and bright signal.[\[1\]](#)
- In Vivo Imaging: Ideal for deep-tissue imaging in small animals with minimal background fluorescence.[\[1\]](#)[\[2\]](#)
- Molecular Probes: Used in bioanalytical assays to study molecular interactions.[\[1\]](#)
- Drug Development: In preclinical studies for tracking the biodistribution of antibody-drug conjugates (ADCs) and other targeted therapies.

Spectral and Physicochemical Properties

Quantitative data for Sulfo-Cyanine5.5 is summarized in the table below. Note that slight variations in spectral properties may be observed depending on the supplier and the specific derivative.

Property	Value	Reference
Excitation Maximum (λ_{abs})	~673-678 nm	[1] [2] [3]
Emission Maximum (λ_{em})	~691-706 nm	[1] [2] [3]
Molar Extinction Coefficient (ϵ)	~211,000 - 250,000 $M^{-1}cm^{-1}$	[2] [3]
Fluorescence Quantum Yield (Φ)	~0.18 - 0.21	[2] [3]
Stokes Shift	~18-28 nm	[1] [3]
Water Solubility	High	[1] [2] [3]

Experimental Protocols

The following section provides detailed protocols for the bioconjugation of Sulfo-Cyanine5.5 NHS ester to proteins and antibodies.

Protocol 1: Activation of Sulfo-Cyanine5.5 Carboxylic Acid (Optional)

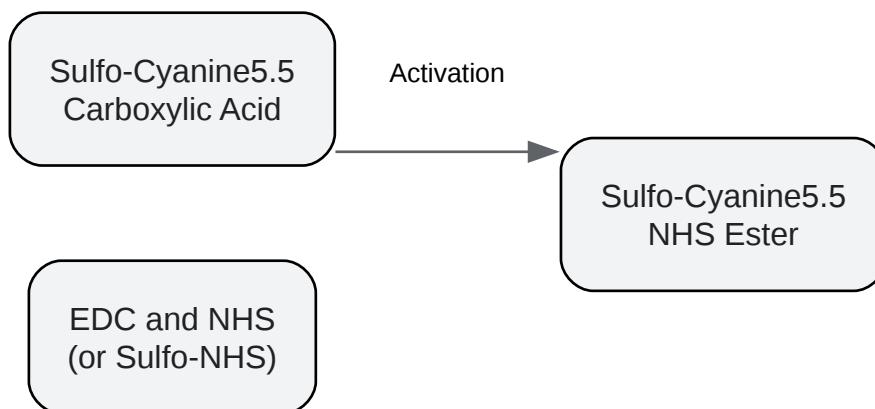
For researchers starting with the carboxylic acid form, it must first be activated to an amine-reactive NHS ester. This is a general procedure and may require optimization.

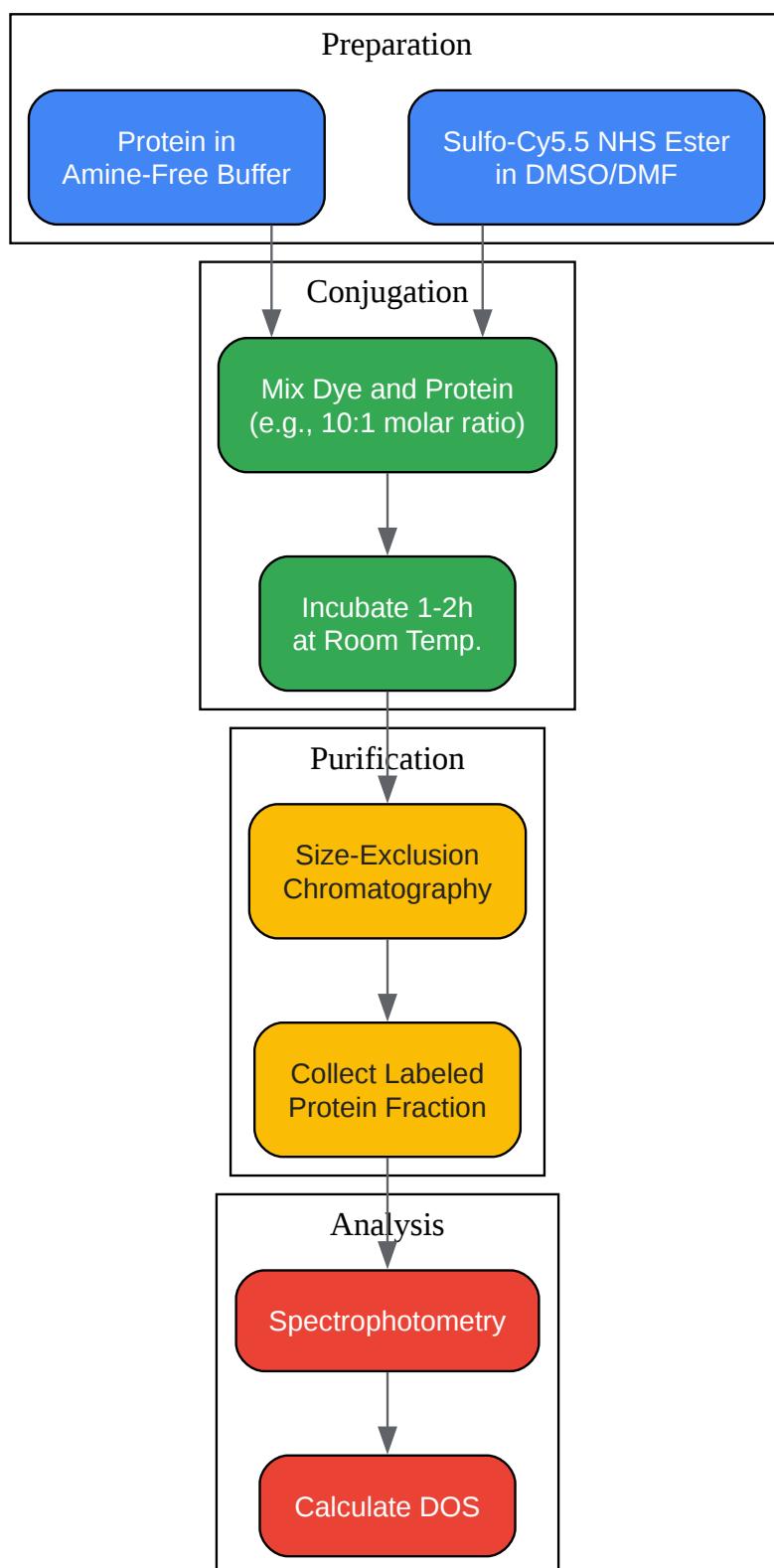
Materials:

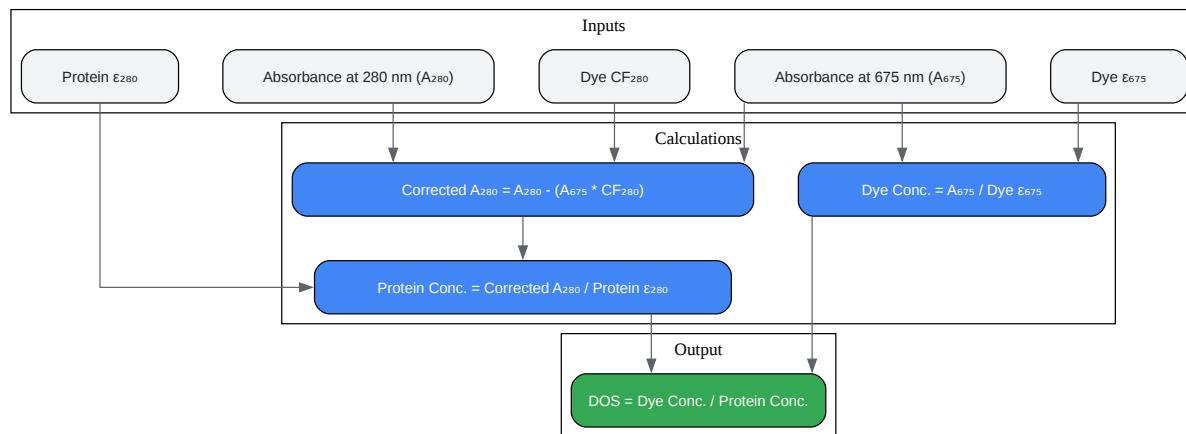
- **Sulfo-Cyanine5.5 carboxylic acid**
- N,N'-Dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N-Hydroxysuccinimide (NHS) or Sulfo-NHS
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Reaction vessel

Procedure:

- Dissolve **Sulfo-Cyanine5.5 carboxylic acid** in anhydrous DMF or DMSO.
- Add 1.2 equivalents of NHS or Sulfo-NHS.
- Add 1.2 equivalents of DCC or EDC.
- Stir the reaction mixture at room temperature for 1-2 hours.
- The resulting solution containing the activated Sulfo-Cyanine5.5 NHS ester can be used directly in the labeling reaction described in Protocol 2.





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